A Comparative Guide to Valine Sodium Salt and Its Analogs for Researchers

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Compound of Interest

Compound Name:	*Valine sodium salt*
CAS No.:	*34241-42-4*
Cat. No.:	*B13816589*

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This guide provides an in-depth technical comparison of **Valine sodium salt** and its key analogs. Designed for researchers, scientists, and professionals in drug development and materials science, this document moves beyond a simple product listing. It delves into the causal relationships between molecular structure and functional performance, supported by experimental data and established scientific principles. Our objective is to equip you with the knowledge to make informed decisions when selecting the optimal compound for your specific application, be it in asymmetric synthesis, as a specialty surfactant, or in pharmaceutical formulations.

Introduction: The Versatility of Valine and Its Derivatives

L-Valine, an essential branched-chain amino acid (BCAA), is a fundamental building block in protein synthesis and plays crucial roles in metabolism.[1][2][3] Its chiral nature and biocompatibility make it an attractive starting material for a wide array of chemical derivatives with specialized applications.[4] This guide focuses on comparing the parent L-Valine, its simple sodium salt, and two major classes of analogs:

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- Valine Esters (e.g., L-Valine tert-butyl ester hydrochloride): These analogs modify the carboxylic acid group, enhancing lipophilicity and protecting the group during chemical reactions like peptide synthesis.[5][6]

- N-Acyl-Valine Analogs (e.g., Sodium N-lauroyl-L-valinate): These surfactant-like molecules are created by acylating the amino group, imparting amphiphilic properties suitable for cleansing and formulation applications.[7]

The choice between these compounds is dictated by the specific requirements of the application, such as solubility, reactivity, and desired biological or physical effect.

Physicochemical Properties: A Foundation for Application

The functional differences between **Valine sodium salt** and its analogs begin with their fundamental physicochemical properties. The modification of Valine's carboxyl or amino groups drastically alters polarity, solubility, and stability.

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Property	L-Valine	L-Valine Sodium Salt	L-Valine tert-butyl ester HCl	Sodium N-lauroyl-L-valinate
Molecular Formula	$C_5H_{11}NO_2$[2]	$C_5H_{10}NNaO_2$	$C_9H_{19}NO_2 \cdot HCl$[5][6]	$C_{17}H_{32}NNaO_3$
Molecular Weight	117.15 g/mol	139.13 g/mol	209.71 g/mol [8]	321.43 g/mol
Appearance	White crystalline powder[1]	White powder	White to off-white crystalline solid[5]	White powder
Solubility in Water	88.5 g/L (at 25°C)[1]	High	Soluble[5][6]	pH-dependent; forms micelles
Key Feature	Zwitterionic, biocompatible[9]	Highly water-soluble salt	Increased lipophilicity, protected carboxyl group[5]	Anionic surfactant, mild
pKa (α-carboxyl)	~2.27[9]	N/A (Salt)	N/A (Ester)	N/A (Salt)
pKa (α-amino)	~9.52[9]	~9.52	~9.52	N/A (Amide)

Analysis of Properties:

- L-**Valine Sodium Salt**: The primary advantage of the sodium salt is its significantly enhanced aqueous solubility compared to the free amino acid, making it suitable for high-concentration aqueous solutions.
- L-Valine tert-butyl ester hydrochloride: The tert-butyl ester group increases lipophilicity and protects the carboxylic acid from participating in unwanted reactions, a critical feature in peptide synthesis.[5][6] The hydrochloride salt form improves handling and water solubility compared to the free ester.[5]
- N-Acyl-Valine Analogs: The addition of a long acyl chain (like lauroyl, C12) transforms the molecule into an amphiphilic surfactant. These are valued for their mildness and biodegradability compared to traditional surfactants like sodium lauryl sulfate (SLS).[7][10]

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Case Study: Asymmetric Synthesis & Chiral Recognition

Valine and its derivatives are invaluable in asymmetric synthesis, where the goal is to produce a specific enantiomer of a chiral molecule. They can act as chiral ligands, auxiliaries, or resolving agents.

Mechanism: Chiral Ligands in Asymmetric Catalysis

In many transition-metal-catalyzed reactions, Valine-derived ligands coordinate to a metal center (e.g., Copper, Cobalt), creating a chiral environment.[4] This chiral catalyst complex then preferentially interacts with the substrate to form one enantiomer of the product over the other. The steric bulk of Valine's isopropyl group plays a crucial role in differentiating the reaction pathways, leading to high enantiomeric excess (ee).

Caption: Asymmetric catalysis workflow using a Valine-derived chiral ligand.

Comparative Performance in Chiral Resolution

Chiral resolution is a technique to separate a racemic mixture (50:50 mixture of enantiomers). Valine derivatives can be used as resolving agents that selectively crystallize with one enantiomer.

A study on the resolution of racemic valine itself employed (+)-di-p-anisoyl-D-tartaric acid (D-DMTA) as a resolving agent. This process resulted in the formation of a stable salt with D-Valine and a metastable cocrystal with L-Valine. Due to the higher stability and different solvation energy of the salt, D-Valine could be selectively crystallized, achieving a 96.6% enantiomeric excess and a 40.68% yield.[11] This highlights how diastereomeric salt formation, driven by solubility differences, is a powerful resolution method.

Similarly, esters of valine are frequently used in chiral recognition studies. Research has shown that the enantioselectivity of valine binding can be high, though it may vary depending on the solvent used.[12]

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Application	Compound Type	Role	Key Performance Metric	Reference
Henry Reaction	L-Valine derived imines	Chiral Ligand for Cobalt	Excellent yield and enantiomeric excess (ee)	MedCrave online
Chiral Separation	D-Valine	Resolving Agent Target	96.6% ee, 40.68% yield for D-Val[11]	Chemical Science (RSC) [11]
Chiral Recognition	Valine Methyl Ester	Analyte	High enantioselective binding[12]	PMC[12]

Expert Insight: The choice between Valine and its ester analogs in synthesis often comes down to protecting group strategy. L-Valine tert-butyl ester is preferred when the carboxylic acid needs to be shielded during subsequent reaction steps, such as in solid-phase peptide synthesis.[5][8] For applications like chiral resolution via diastereomeric salt formation, the free carboxylic acid of Valine or its simple salt is required.

Case Study: N-Acyl Amino Acid Surfactants

By attaching a fatty acid chain (e.g., from coconut or lauric acid) to the nitrogen atom of Valine, a class of mild, anionic surfactants is created. These are increasingly used in personal care products as high-performance, skin-friendly alternatives to traditional sulfates.[7][10]

Mechanism: Surface Activity and Mildness

Like all surfactants, N-acyl valinates have a hydrophilic (water-loving) head (the amino acid portion) and a hydrophobic (oil-loving) tail (the fatty acid chain). This structure allows them to reduce the surface tension between oil and water, lifting away dirt and grease. The amino acid headgroup is what imparts their characteristic mildness. Unlike harsher surfactants that can strip natural lipids from the skin, amino acid-based surfactants are less irritating and help maintain the skin barrier.[13][14]

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Comparative Performance: Foaming and Cleansing

The performance of amino acid surfactants depends on the specific amino acid and the length of the acyl chain.

Surfactant Type	Key Amino Acid	Typical Acyl Chain	Foaming Quality	Mildness/Skin Feel	Primary Use
Sodium Cocoyl Glycinate	Glycine	Coconut (C8-C18)	Dense, creamy, luxurious[13]	Exceptionally mild, moisturizing[10][13]	Sensitive skin cleansers, baby products[13]
Sodium Lauroyl Sarcosinate	Sarcosine	Lauric (C12)	Fine, light foam[13]	Mild, fresh after-feel[13][15]	Shampoos, body washes, toothpaste[15]
Sodium Cocoyl Alaninate	Alanine	Coconut (C8-C18)	Rich, creamy foam	Mild, good conditioning	Sulfate-free shampoos, facial cleansers
N-acyl-L-valinates	Valine	Various	Good foaming properties[7]	Mild, low toxicity[7]	Emerging use in cosmetics

Experimental Data Interpretation: Studies comparing different N-acyl amino acid surfactants show that properties like foamability are highly dependent on the system they are in. For example, the performance of N-lauroyl-proline (N-C12P) versus N-lauroyl-alanine (N-C12A) in the presence of proteins like BSA and gelatin showed complex interactions, where one might produce better foam with one protein but not the other.[16] This underscores the importance of formulation-specific testing. Sodium Cocoyl Glycinate is often cited as one of the mildest options, making it a top choice for sensitive skin formulations.[10][13] N-acyl valinates fit within this family of mild surfactants, offering another option for formulators seeking biodegradable and gentle cleansing agents.[7]

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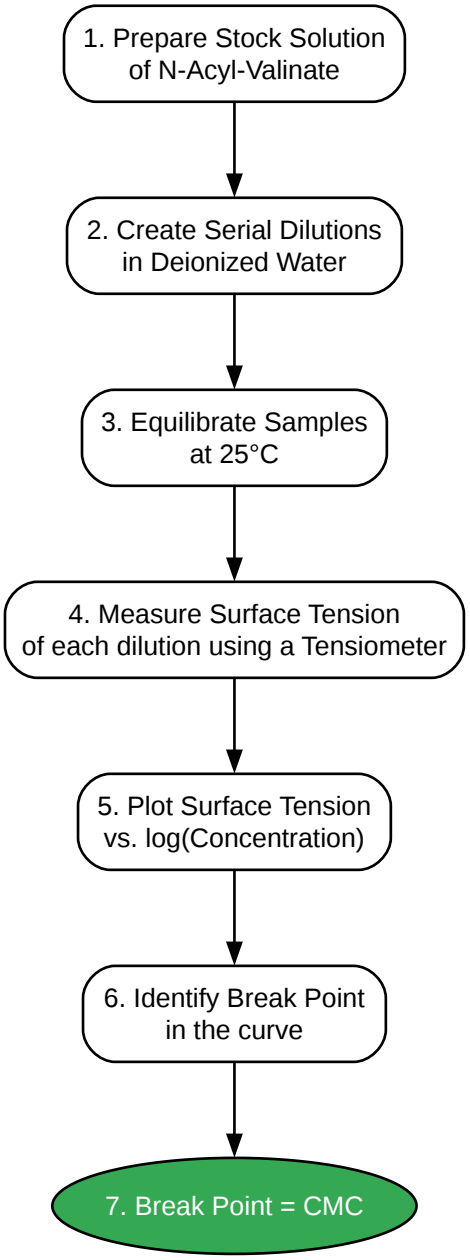
Experimental Protocol: Measuring Critical Micelle Concentration (CMC)

The CMC is a key measure of surfactant efficiency; it is the concentration at which surfactant molecules begin to form micelles. A lower CMC often indicates a more efficient surfactant. This can be measured using a tensiometer.



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Caption: Workflow for determining the Critical Micelle Concentration (CMC).

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Protocol Steps:

- Solution Preparation: Prepare a concentrated stock solution of the N-acyl-valinate analog in deionized water.
- Serial Dilution: Create a series of dilutions from the stock solution, covering a wide concentration range both above and below the expected CMC.
- Equilibration: Allow the solutions to equilibrate at a constant temperature (e.g., 25°C) for several hours.[17]
- Measurement: Use a tensiometer, such as one with a Wilhelmy plate, to measure the surface tension of each solution.[17]
- Data Plotting: Plot the measured surface tension (γ) on the y-axis against the logarithm of the surfactant concentration on the x-axis.
- CMC Determination: The plot will show a sharp change in slope. The concentration at this inflection point is the Critical Micelle Concentration (CMC).[17]

Summary and Outlook

The selection between **Valine sodium salt** and its analogs is a strategic decision based on desired functionality.

- **Valine Sodium Salt** is the choice for high aqueous solubility when the free amino and carboxyl groups are needed for reactivity, such as in certain bioconjugation or resolution protocols.
- Valine Esters (e.g., tert-butyl ester HCl) are indispensable in organic synthesis, particularly peptide synthesis, where protecting the carboxyl group is necessary to direct reactivity towards the amino terminus.[5][6]
- N-Acyl-Valine Analogs represent a modern class of specialty surfactants. They offer mild, effective cleansing and good foaming properties, aligning with the growing demand for sustainable and biocompatible ingredients in personal care formulations.[7]

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Future research will likely focus on expanding the applications of these versatile building blocks. This includes developing novel Valine-based chiral catalysts with even higher selectivity,[4] exploring the unique biological activities of modified valine analogs,[3] and formulating next-generation surfactant systems with enhanced performance and environmental profiles.

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